

Application Notes and Protocols for the Synthesis and Purification of Triamiphos

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the laboratory-scale synthesis and purification of **Triamiphos**, a potent organophosphorus fungicide. The information is compiled from established chemical literature and is intended for use by qualified professionals in a controlled laboratory setting.

Chemical Properties and Data

Triamiphos, with the chemical name P-(5-amino-3-phenyl-1H-1,2,4-triazol-1-yl)-N,N,N',N'-tetramethylphosphonic diamide, is a white crystalline solid. A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Triamiphos**



Property	Value	Reference
Chemical Formula	C12H19N6OP	[1][2]
Molar Mass	294.299 g/mol	[1]
Appearance	White powder	[1]
Melting Point	167-169 °C	
Solubility in Water	0.25 g/L	[1]
CAS Number	1031-47-6	[2]

Experimental Protocols

WARNING: This protocol involves the use of hazardous chemicals, including phosphoryl chloride and gaseous dimethylamine. All procedures must be carried out in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Synthesis of Triamiphos

The synthesis of **Triamiphos** is based on the original method described by Van den Bos et al. (1960).[1] The procedure involves a two-step reaction, as illustrated in the workflow diagram below.

Materials and Reagents:

- 3-amino-5-phenyl-1,2,4-triazole
- Phosphoryl chloride (POCl₃)
- Anhydrous solvent (e.g., diethyl ether or toluene)
- Gaseous dimethylamine ((CH₃)₂NH)
- Apparatus for handling gaseous reagents

Step 1: Formation of the Phosphorodiamidic Chloride Intermediate



- In a three-necked round-bottom flask equipped with a dropping funnel, a mechanical stirrer, and a reflux condenser with a drying tube, suspend the sodium salt of 3-amino-5-phenyl-1,2,4-triazole in an anhydrous solvent.
- Cool the suspension in an ice bath.
- Slowly add a solution of phosphoryl chloride in the same anhydrous solvent to the cooled suspension with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for several hours to ensure complete reaction. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

Step 2: Amination to Yield Triamiphos

- Cool the reaction mixture from Step 1 in an ice-salt bath.
- Bubble gaseous dimethylamine through the cooled solution with continuous stirring. The
 reaction is exothermic and should be controlled by the rate of gas addition and external
 cooling.
- Continue the addition of dimethylamine until the reaction is complete, as indicated by TLC analysis.
- Filter the reaction mixture to remove any precipitated salts.
- Wash the filtrate with water and a saturated sodium bicarbonate solution to remove any remaining acidic impurities.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude **Triamiphos** product.

Purification of Triamiphos

The crude **Triamiphos** can be purified by recrystallization or column chromatography.

Recrystallization:



- Dissolve the crude product in a minimal amount of a suitable hot solvent (e.g., ethanol, isopropanol, or a mixture of solvents like toluene/hexane).
- Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent and dry them under vacuum.

Column Chromatography:

- Prepare a silica gel column using an appropriate solvent system. The choice of eluent will
 depend on the polarity of the impurities. A gradient of hexane and ethyl acetate is often a
 good starting point for organophosphorus compounds.
- Dissolve the crude Triamiphos in a minimal amount of the eluent and load it onto the column.
- Elute the column with the chosen solvent system, collecting fractions.
- Monitor the fractions by TLC to identify those containing the pure product.
- Combine the pure fractions and evaporate the solvent to obtain purified **Triamiphos**.

Visualizations

Experimental Workflow for Triamiphos Synthesis



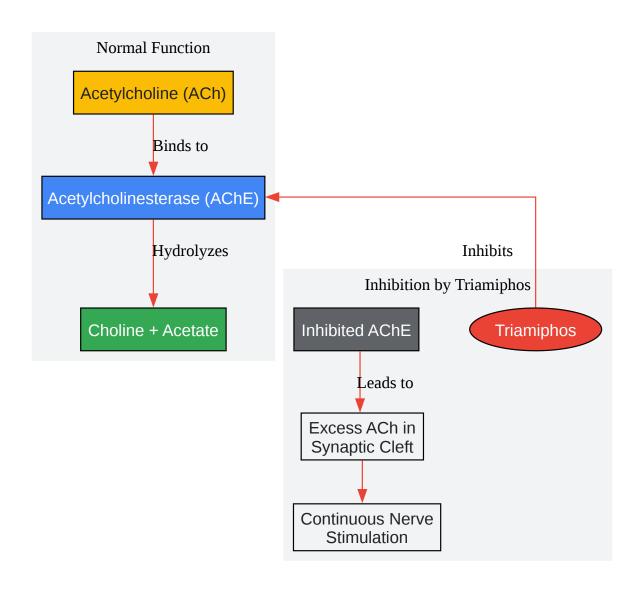
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Caption: Workflow for the synthesis and purification of **Triamiphos**.

Mechanism of Action: Acetylcholinesterase Inhibition

Triamiphos acts as an inhibitor of the enzyme acetylcholinesterase (AChE). This enzyme is crucial for the proper functioning of the nervous system.



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Caption: Simplified diagram of acetylcholinesterase inhibition by **Triamiphos**.



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References

- 1. Triamiphos Wikipedia [en.wikipedia.org]
- 2. Triamiphos | C12H19N6OP | CID 13943 PubChem [pubchem.ncbi.nlm.nih.gov]
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